

# Application Notes and Protocols: Dosing and Administration of BAY 2476568 in Murine Models

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## Compound of Interest

Compound Name: BAY 2476568

Cat. No.: B8240645

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## Introduction

**BAY 2476568** (also known as BAY 2927088) is a potent, selective, and reversible tyrosine kinase inhibitor (TKI) targeting epidermal growth factor receptor (EGFR) with exon 20 insertion (ex20ins) mutations, a common driver in non-small cell lung cancer (NSCLC).[1] Preclinical studies in murine xenograft models have demonstrated its anti-tumor efficacy. These application notes provide a summary of the available data on the dosing and administration of **BAY 2476568** in mice, along with detailed experimental protocols to guide researchers in their in vivo studies.

## Data Presentation

### Table 1: Dosing Regimen for BAY 2476568 in Mice

Compound	Dose	Administration Route	Dosing Schedule	Mouse Model	Reference
BAY 2476568	100 mg/kg	Oral (p.o.)	Daily for 28 days	NSCLC patient-derived xenograft (PDX) models and mice bearing PC9 lung cancer cells (EGFR ex19del)	[1]

## Experimental Protocols

### Protocol 1: In Vivo Efficacy Study in a Patient-Derived Xenograft (PDX) Mouse Model of NSCLC with EGFR Exon 20 Insertion

1. Objective: To evaluate the anti-tumor activity of **BAY 2476568** in a patient-derived xenograft (PDX) mouse model of non-small cell lung cancer (NSCLC) harboring an EGFR exon 20 insertion mutation.

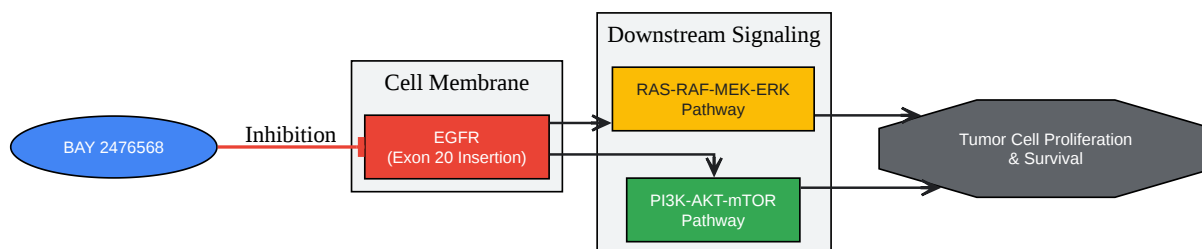
2. Materials:

- Immunocompromised mice (e.g., NOD-scid IL2Rgammanull or similar)
- Cryopreserved NSCLC PDX tissue with a confirmed EGFR exon 20 insertion mutation
- **BAY 2476568**
- Vehicle control (e.g., 0.5% methylcellulose)
- Oral gavage needles
- Calipers for tumor measurement
- Standard animal housing and care facilities

3. Methods:

## Visualizations

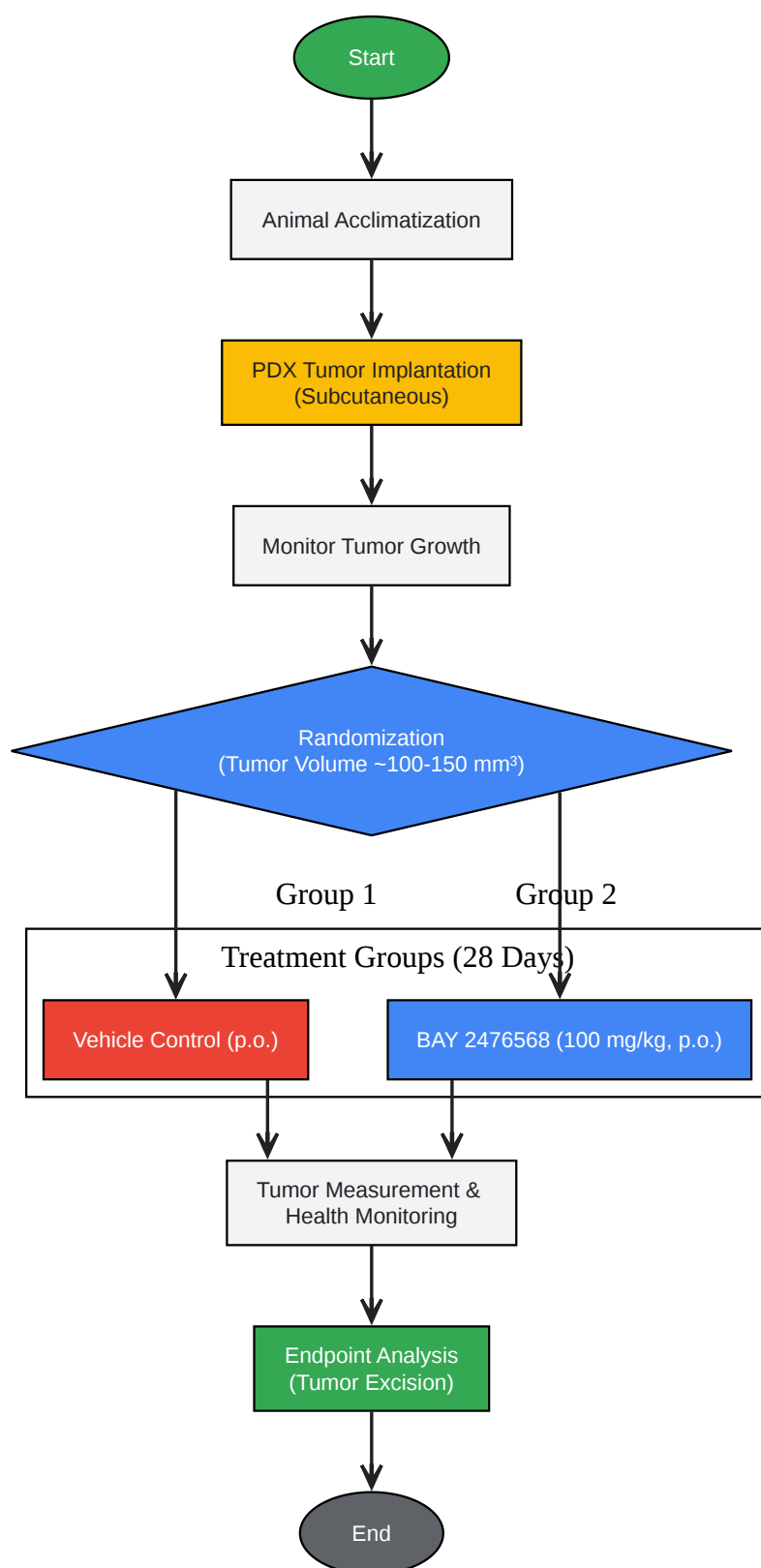
### Signaling Pathway of BAY 2476568



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Caption: EGFR signaling pathway inhibition by **BAY 2476568**.

### Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for assessing **BAY 2476568** efficacy in mice.

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## References

- 1. | BioWorld [bioworld.com]
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